

The Role of Azetidine Ring Strain in Reactivity: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethoxy-3-methylazetidine

CAS No.: 1416586-63-4

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Executive Summary

The azetidine ring—a saturated four-membered nitrogen heterocycle—occupies a unique "Goldilocks" zone in organic chemistry.^[1] With a ring strain energy (RSE) of approximately 25.4 kcal/mol, it sits between the highly reactive, difficult-to-handle aziridine (~27.7 kcal/mol) and the kinetically stable pyrrolidine (~5.4 kcal/mol).^[1] This guide analyzes how this specific strain profile drives unique reactivity patterns, enabling transformations that are thermodynamically inaccessible to larger rings while maintaining sufficient stability for isolation and storage. We explore the mechanistic underpinnings of strain-release functionalization, ring-opening/expansion manifolds, and the application of these principles in modern drug discovery.

Theoretical Foundations: Quantifying the Strain

To predict azetidine reactivity, one must first quantify the thermodynamic driving force provided by the ring structure. The reactivity is not merely a function of bond angle distortion but a composite of angle strain, torsional strain (Pitzer strain), and transannular interactions.

Comparative Strain Energy Profile

The following table summarizes the thermodynamic landscape of saturated nitrogen heterocycles.

Heterocycle (n)	Ring Size	Strain Energy (kcal/mol)	Primary Reactivity Driver	Kinetic Stability
Aziridine	3	27.7	Angle Strain (60°)	Low (Pyramidal inversion barrier high)
Azetidine	4	25.4	Angle + Torsional Strain	Moderate (Tunable)
Pyrrolidine	5	5.4	Pitzer Strain (Eclipsing)	High
Piperidine	6	0.0 (Ref)	None (Chair conformation)	Very High

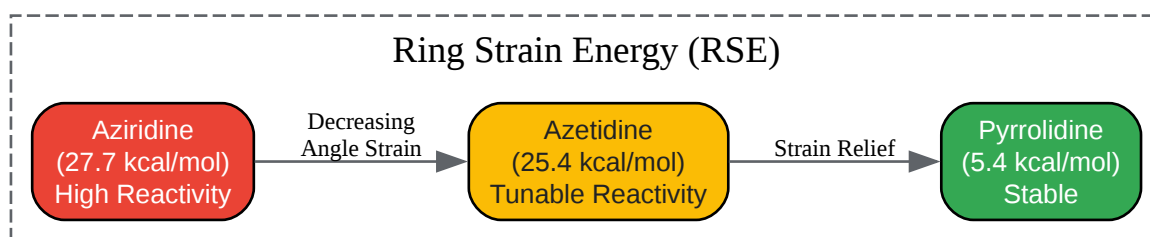
Geometric Consequences

In an ideal

hybridization, bond angles are

. In azetidine, the C-N-C and C-C-C bond angles are compressed to approximately 90°.

- Puckering: To relieve torsional strain caused by eclipsing hydrogens, the azetidine ring adopts a puckered conformation. The energy barrier for ring inversion is low (~1.3 kcal/mol), making the ring dynamic at room temperature.
- Hybridization: The internal bond angles force a higher
-character in the ring bonds (
approx), diverting
-character to the exocyclic bonds. This increases the acidity of
-protons and strengthens exocyclic bonds, a feature exploited in C-H activation.



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Figure 1: Comparative strain energy landscape of small nitrogen heterocycles.[1]

Reactivity Profiles Driven by Strain[1][2][3]

The 25.4 kcal/mol of potential energy stored in the azetidine ring is the engine for three primary reaction classes: Nucleophilic Ring Opening, Ring Expansion, and Strain-Release Functionalization.

Nucleophilic Ring Opening

Neutral azetidines are generally stable toward nucleophiles. Reactivity is unlocked via activation of the nitrogen, typically converting it into a better leaving group (ammonium/azetidinium) or withdrawing electron density (sulfonamides/carbamates).

- Mechanism: The reaction proceeds via an

 pathway.[2] The relief of ring strain compensates for the steric hindrance of the backside attack.
- Regioselectivity: In unsymmetrical azetidinium ions, nucleophiles attack the less substituted carbon (steric control) unless electronic factors (e.g., adjacent

 -systems) stabilize the transition state at the more substituted carbon.



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Figure 2: Activation pathway for nucleophilic ring opening of azetidines.

Ring Expansion (Strain-Release Homologation)

Azetidines can serve as precursors to larger heterocycles. The driving force is often the formation of a more stable 5- or 6-membered ring.

- Azetidine to Pyrrolidine: Rearrangement of 2-acyl azetidines or azetidinium ylides (Stevens rearrangement).
- Mechanism: Often involves the generation of a radical or carbenoid intermediate that inserts into an adjacent bond, expanding the ring skeleton.

C-H Activation

The strain-induced rehybridization increases the

-character of the exocyclic C-H bonds adjacent to the nitrogen. This enhances the acidity of

-protons, facilitating lithiation and subsequent trapping with electrophiles without fragmenting the ring, provided the temperature is controlled (typically -78°C).

Synthetic Utility in Drug Discovery[1][3][5][6][7][8][9]

Azetidines are increasingly utilized as bioisosteres and scaffolds in FDA-approved drugs.

Bioisosteric Applications[6]

- Gem-dimethyl Replacement: The azetidine ring is structurally compact. Replacing a gem-dimethyl group with an azetidine ring can reduce lipophilicity (lowering LogP) while maintaining steric bulk and improving metabolic stability by removing labile methyl hydrogens.
- Vector Positioning: The rigid 90° angles allow for precise vector positioning of substituents, distinct from the flexible vectors of pyrrolidines or piperidines.

Case Studies

- Cobimetinib (Cotellic): A MEK inhibitor used in melanoma. The azetidine ring is part of a spirocyclic system, providing rigidity and metabolic stability.

- Baricitinib (Olumiant): A JAK inhibitor for rheumatoid arthritis. It features an azetidine linked to a sulfonyl group and a nitrile, utilizing the ring's geometry to fit the ATP-binding pocket.
- Delafloxacin: An antibiotic where the azetidine ring enhances polarity and solubility compared to typical quinolone side chains.

Experimental Protocols

Protocol A: Synthesis of Functionalized Azetidines via Ring Contraction

Based on the method by Blanc et al. (Org. Lett. 2014) [1] This protocol utilizes the strain of a transient intermediate to drive a ring contraction from a 5-membered lactam to a 4-membered azetidine.

Reagents:

- N-Sulfonyl-2-pyrrolidinone derivative[3]
- Bromine () or NBS[1]
- Nucleophile (e.g., Methanol, Aniline)[1][3]
- Potassium Carbonate () [1]

Step-by-Step Workflow:

- Bromination: Dissolve N-sulfonyl-2-pyrrolidinone in . Add NBS (1.1 equiv) and catalytic AIBN. Reflux for 2 hours to generate the -bromo-pyrrolidinone.
- Evaporation: Remove solvent under reduced pressure.

- Ring Contraction: Re-dissolve the crude bromide in a mixture of (9:1).
- Base Addition: Add anhydrous (3.0 equiv) in one portion.
- Reaction: Stir at 60°C for 3 hours. The methoxide (generated in situ) attacks the carbonyl; the intermediate undergoes intramolecular displacement of the bromide, contracting the ring.
- Workup: Filter off solids, concentrate, and purify via flash chromatography (Hexane/EtOAc).

Protocol B: Regioselective Ring Opening of Azetidinium Ions

Standard protocol for accessing

-functionalized amines. [2]

Reagents:

- N-alkyl-3-azetidinol (or similar derivative)
 - Electrophile (e.g., Benzyl bromide)
 - Nucleophile (e.g., Sodium Azide)
-)

Step-by-Step Workflow:

- Quaternization (Activation): Dissolve the azetidine in dry acetone. Add Benzyl bromide (1.05 equiv). Stir at RT for 12h. The azetidinium salt will precipitate.
- Isolation: Filter the white solid (azetidinium bromide) and wash with cold ether. Note: Azetidinium salts are potent alkylating agents; handle with care.

- Ring Opening: Suspend the salt in DMF. Add (1.5 equiv).
- Heating: Heat to 80°C for 4 hours. The azide will attack the less hindered carbon.
- Workup: Dilute with water, extract with EtOAc, dry over , and concentrate.

References

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